

Essential Safety and Operational Guidance for Handling Cyclo(Ile-Leu)

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Compound of Interest

Compound Name: Cyclo(Ile-Leu)

Cat. No.: B15145800

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Cyclo(Ile-Leu)**, a cyclic dipeptide. Adherence to these procedural guidelines is critical due to the compound's properties and the limited toxicological data available.

Compound Information:

- Appearance: White powder[1]
- Solubility: Soluble in H₂O[1]
- CAS Registry Number: 111688-85-8[1]
- Storage: Keep container tightly closed and store in a cool, dry place. Recommended storage at -20 °C[1].

1. Personal Protective Equipment (PPE)

The chemical, physical, and toxicological properties of **Cyclo(Ile-Leu)** have not been fully investigated[1]. Therefore, caution is advised. The following table summarizes the mandatory personal protective equipment to be used when handling this compound.

PPE Category	Item	Specifications and Remarks
Respiratory Protection	Appropriate Respirator	Use a NIOSH-approved respirator to avoid inhalation of the powder[1][2].
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended to prevent skin contact[1].
Eye Protection	Safety goggles	Wear chemical safety goggles to protect against dust particles[1].
Body Protection	Protective clothing	A lab coat or other protective clothing should be worn to avoid contact with skin and clothing[1][2].

2. Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **Cyclo(Ile-Leu)** from reception to disposal.

- Receiving and Storage: Upon receipt, verify the container's integrity. Store the compound in a tightly sealed container in a cool, dry place, ideally at -20°C[1].
- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder[1].
 - Before handling, ensure all required PPE is correctly worn.
 - To avoid raising dust, handle the powder carefully. If weighing, do so in a draft-shielded balance or a fume hood.
- In Case of Exposure:

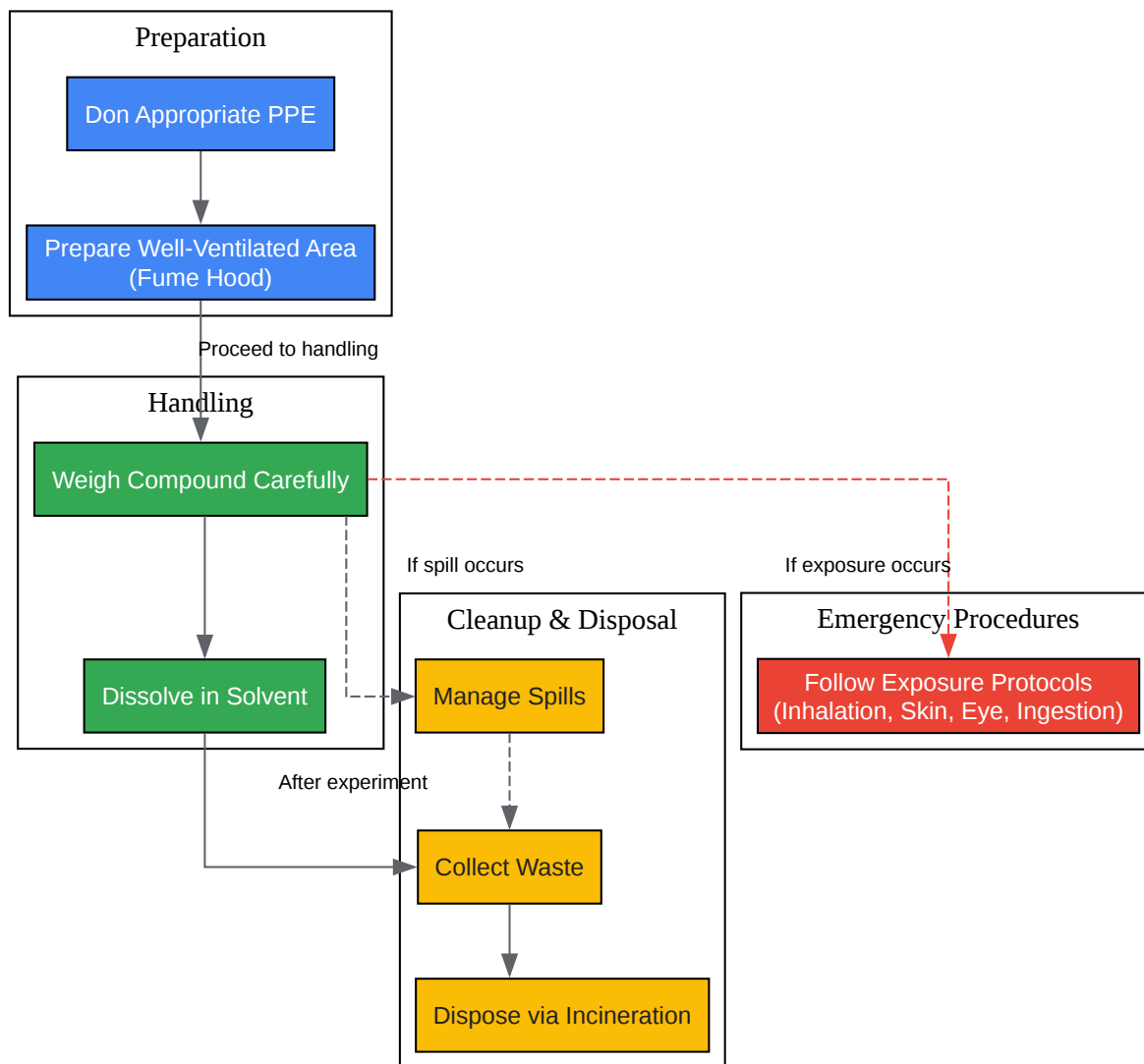
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention[1].
- Skin Contact: Wash the affected area thoroughly with plenty of water. If irritation persists, seek medical attention[1].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek medical attention[2].
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention[2].
- Spill Management:
 - In case of a spill, avoid raising dust[1].
 - Wear appropriate PPE, including a respirator, chemical safety goggles, and heavy rubber gloves[1].
 - Carefully sweep up the spilled material, place it in a sealed bag or container, and hold for waste disposal[1].

3. Disposal Plan

All waste materials containing **Cyclo(Ile-Leu)** must be disposed of in accordance with federal, state, and local environmental regulations[1].

- Waste Collection: Collect waste material in a clearly labeled, sealed container.
- Disposal Method: The recommended method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber[1]. Do not dispose of it in standard laboratory trash or down the drain.

Diagrams



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Caption: Workflow for the safe handling of **Cyclo(Ile-Leu)**.

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References

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- 2. canbipharm.com [canbipharm.com]
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